

Physical and chemical properties of 2-Bromo-5-chlorophenylboronic acid

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Compound of Interest

Compound Name: 2-Bromo-5-chlorophenylboronic acid

Cat. No.: B573107

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An In-depth Technical Guide to **2-Bromo-5-chlorophenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-5-chlorophenylboronic acid**, a key building block in modern organic synthesis. The document details its structural characteristics, reactivity, and applications, with a particular focus on its role in the development of novel pharmaceutical compounds. Experimental protocols and graphical representations of key chemical processes are included to support researchers in its practical application.

Core Physical and Chemical Properties

2-Bromo-5-chlorophenylboronic acid is a halogenated aromatic compound that serves as a versatile intermediate in organic synthesis.^[1] Its unique substitution pattern, featuring both a bromine and a chlorine atom on the phenyl ring, allows for selective and sequential cross-coupling reactions.

Structural and General Data

The fundamental properties of **2-Bromo-5-chlorophenylboronic acid** are summarized in the table below, providing essential information for its handling, storage, and application in experimental settings.

Property	Value	Source
IUPAC Name	2-Bromo-5-chlorophenylboronic acid	[2]
CAS Number	1217501-18-2	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₆ H ₅ BBrClO ₂	[2] [3] [4] [5]
Molecular Weight	235.27 g/mol	[3] [4]
Physical Form	Solid	[2]
Purity	Typically ≥98%	[2]
Storage Temperature	2-8°C, under inert atmosphere	[2]

Physicochemical Properties

The following table outlines key physicochemical data for **2-Bromo-5-chlorophenylboronic acid**. Note that some values are predicted, as experimental data for certain properties is not widely published.

Property	Value	Notes
Melting Point	Data not available	Boronic acids often decompose before melting. For comparison, 2-chlorophenylboronic acid has a melting point of 92-102 °C.
Boiling Point	367.0 ± 52.0 °C	Predicted value. Phenylboronic acids typically decompose at high temperatures. [8]
Solubility	Moderately soluble in organic solvents	Expected to be soluble in solvents like ethanol, chloroform, and acetone, with limited solubility in water. [1]
Density	~1.79 g/cm³	Predicted value. [8]
Stability	Stable under recommended storage conditions	Avoid prolonged exposure to heat or strong oxidizing agents. [1] Boronic acids can be prone to protodeboronation. [9]

Chemical Reactivity and Applications

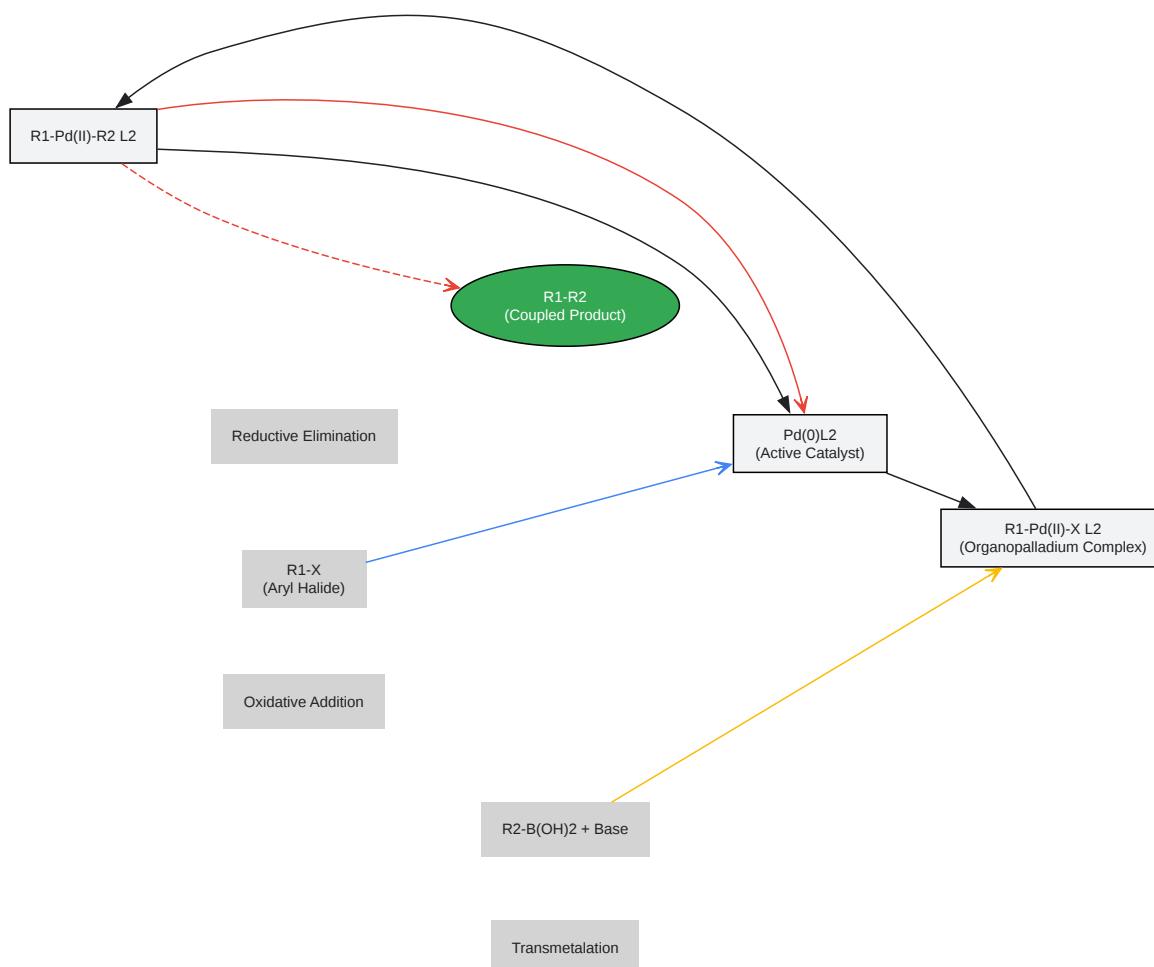
The reactivity of **2-Bromo-5-chlorophenylboronic acid** is dominated by the boronic acid functional group and the two distinct halogen substituents on the aromatic ring.

Suzuki-Miyaura Cross-Coupling Reactions

The primary application of **2-Bromo-5-chlorophenylboronic acid** is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[\[10\]](#)[\[11\]](#) This powerful carbon-carbon bond-forming reaction allows for the synthesis of complex biaryl and heteroaryl structures, which are common motifs in medicinally active compounds.[\[12\]](#)[\[13\]](#)

The catalytic cycle for the Suzuki-Miyaura coupling involves three key steps: oxidative addition, transmetalation, and reductive elimination.[\[10\]](#) The presence of a base is crucial to activate the

boronic acid for the transmetalation step.[13]

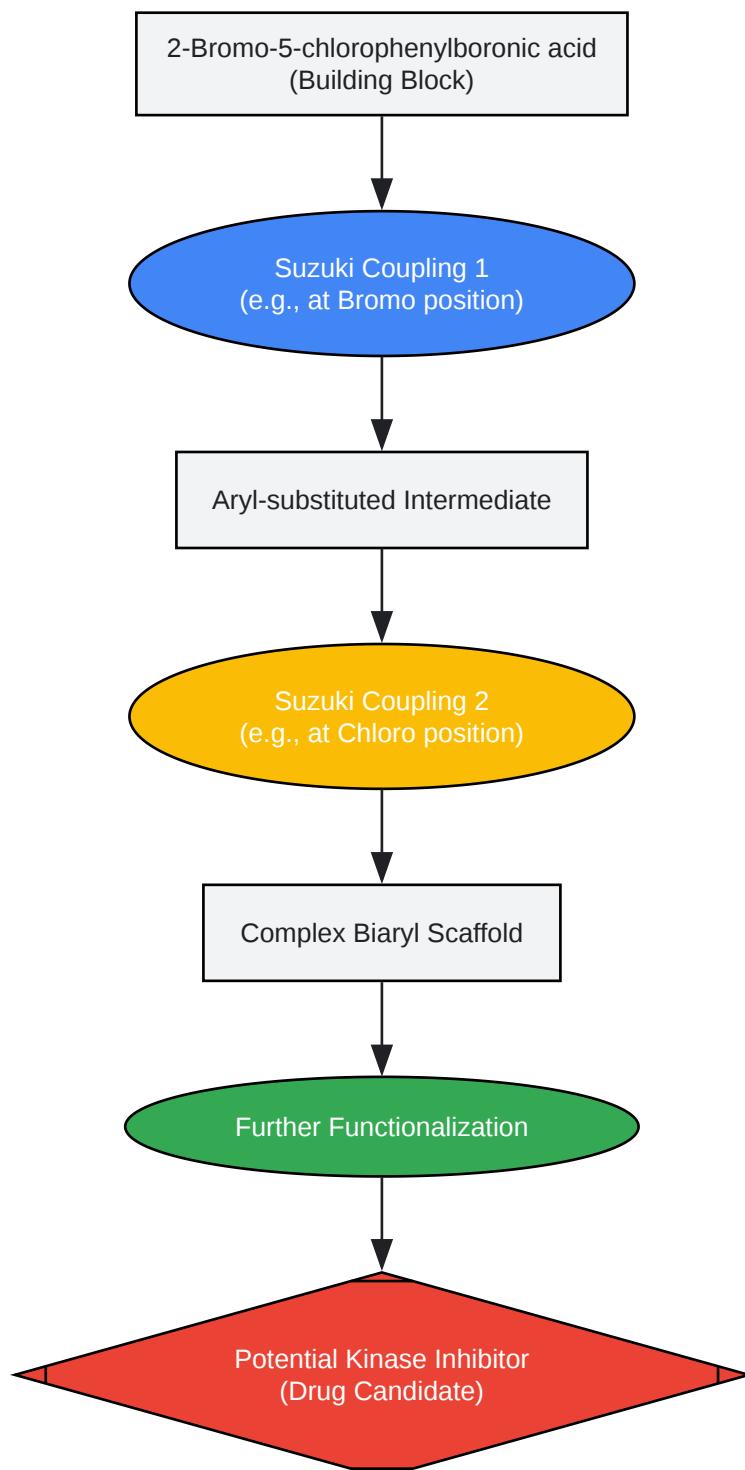


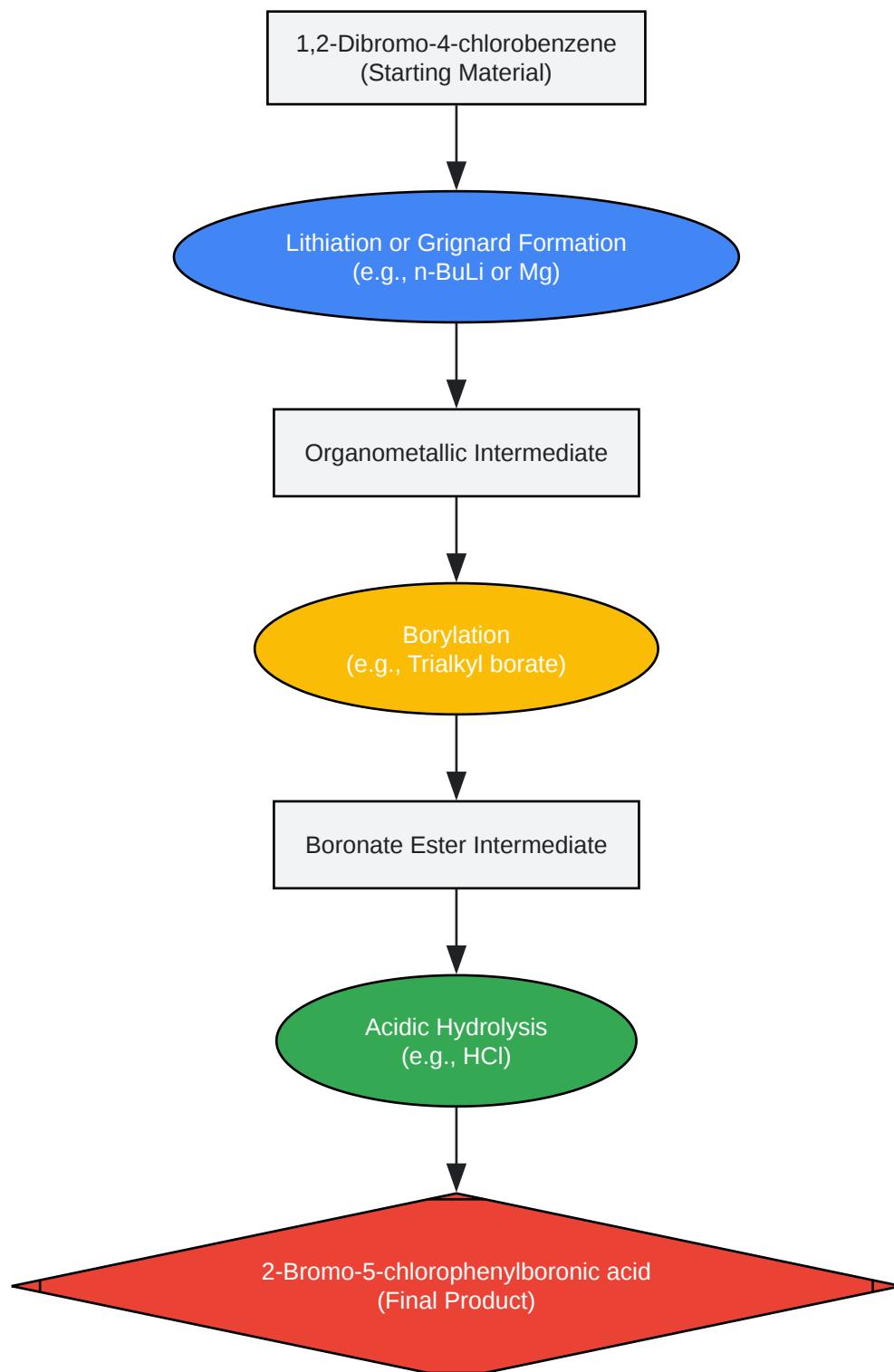
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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Applications in Drug Discovery

Boronic acids and their derivatives are of significant interest in medicinal chemistry.[\[14\]](#) They are used as key intermediates in the synthesis of bioactive molecules, including kinase inhibitors for cancer therapy.[\[15\]](#) The 2-bromo-5-chlorophenyl moiety can be incorporated into scaffolds that target the ATP-binding site of protein kinases. The differential reactivity of the bromine and chlorine atoms allows for stepwise, site-selective elaboration to build molecular complexity and optimize biological activity.





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